

# Cost-benefit analysis of using Oxonia Active in a research facility

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## Compound of Interest

Compound Name: Oxonia Active

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## Cost-Benefit Analysis: Oxonia Active in the Research Facility

A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

In the fast-paced and meticulously controlled environment of a research facility, the choice of a disinfectant is a critical decision that impacts not only the integrity of experimental outcomes but also operational efficiency and laboratory safety. This guide provides a comprehensive cost-benefit analysis of **Oxonia Active**, a peroxyacetic acid (PAA)-based disinfectant, comparing it with a common alternative, sodium hypochlorite (bleach). The following sections present quantitative data, detailed experimental protocols, and visual aids to facilitate an informed decision-making process.

### Executive Summary

**Oxonia Active**, a stabilized blend of peroxyacetic acid and hydrogen peroxide, offers broad-spectrum antimicrobial efficacy, including sporicidal activity, which is crucial for maintaining aseptic conditions.<sup>[1]</sup> Its primary advantages lie in its rapid action, good material compatibility with many common laboratory surfaces, and environmentally friendly decomposition into harmless byproducts. While the initial procurement cost of **Oxonia Active** may be higher than traditional disinfectants like sodium hypochlorite, a comprehensive analysis reveals a favorable cost-benefit ratio when considering factors such as reduced contact time, lower risk of corrosion to sensitive equipment, and decreased labor costs.

## Performance Comparison: Oxonia Active vs. Sodium Hypochlorite

The following tables summarize the key performance indicators for **Oxonia Active** and Sodium Hypochlorite, providing a basis for a direct comparison of their utility within a research setting.

Table 1: Efficacy and Contact Time

Feature	Oxonia Active (Peroxyacetic Acid-based)	Sodium Hypochlorite (Bleach)
Spectrum of Activity	Bactericidal, Virucidal, Fungicidal, Sporicidal[1]	Bactericidal, Virucidal, Fungicidal, Mycobactericidal (not effective against bacterial spores)[2]
Log Reduction (Efficacy)	> 5-log reduction for various foodborne pathogens at 1.0% concentration for >10 min[3]	>6-log reduction on glass and aluminum after 15 minutes for <i>Vibrio cholerae</i> [4]
Contact Time	Effective in as little as 1 minute for some applications; typically 5-15 minutes[3][5]	10-60 minutes for surface disinfection[6]
Influence of Organic Matter	Less affected by organic soil compared to chlorine-based disinfectants.	Easily inactivated by organic material, requiring thorough pre-cleaning.[6]

Table 2: Material Compatibility

Material	Oxonia Active (Peroxyacetic Acid-based)	Sodium Hypochlorite (Bleach)
304 & 316 Stainless Steel	Non-corrosive at recommended concentrations[7][8]	Can cause pitting and corrosion, especially with prolonged contact; rinsing is crucial[9]
Aluminum	Non-corrosive at recommended concentrations[7][8]	Not recommended.
Plastics (e.g., PVC, Polyethylene)	Compatible with most plastics and rubber materials[7][8]	Can cause discoloration, swelling, and cracking of some plastics and rubber over time[6]
Elastomers (e.g., Silicone, EPDM)	Generally good compatibility, though some swelling may occur with prolonged exposure.	Can cause degradation and embrittlement.

Table 3: Cost-Benefit Analysis

Factor	Oxonia Active	Sodium Hypochlorite
Procurement Cost	Higher initial cost. (e.g., ~\$76.58/gallon for a 50-gallon drum)	Lower initial cost. (e.g., ~\$4.00 - \$7.99/gallon)
Use Dilution	Highly concentrated, allowing for high dilution rates.	Requires dilution, but often at lower ratios than PAA-based products.
Labor Costs	Shorter contact times and a no-rinse application on some surfaces can reduce labor.[1]	Longer contact times and the need for rinsing to prevent corrosion can increase labor.
Equipment Longevity	Good material compatibility minimizes the risk of costly equipment damage.[7][8]	Corrosive nature can lead to premature degradation of stainless steel and other sensitive materials.[9]
Environmental Impact	Decomposes into water, oxygen, and acetic acid.[1]	Can form harmful disinfection byproducts (DBPs) and is toxic to aquatic life.
Safety	Irritant; requires appropriate PPE.	Corrosive and an irritant; can release toxic chlorine gas if mixed with acids or ammonia. [10]

## Experimental Protocols

To ensure the validity of efficacy claims, standardized testing methodologies are employed. The following are detailed protocols for key experiments cited in the evaluation of disinfectants.

### AOAC Use-Dilution Test (AOAC Official Methods 955.14, 955.15, and 964.02)

This method is the industry standard for evaluating the efficacy of liquid disinfectants on hard surfaces.

- **Test Organisms:** *Salmonella enterica* (ATCC 10708), *Staphylococcus aureus* (ATCC 6538), and *Pseudomonas aeruginosa* (ATCC 15442) are typically used.
- **Carrier Preparation:** Stainless steel cylinders (penicylinders) are contaminated with a standardized culture of the test organism and then dried.
- **Disinfectant Exposure:** The contaminated carriers are immersed in the disinfectant solution at the specified concentration for a predetermined contact time (e.g., 10 minutes).
- **Neutralization and Incubation:** After exposure, the carriers are transferred to a neutralizing broth to stop the action of the disinfectant. The broth is then incubated to allow for the growth of any surviving microorganisms.
- **Evaluation:** The number of tubes showing growth is recorded. For a "pass," a certain number of carriers must show no growth (e.g., for *Salmonella enterica*, at least 59 out of 60 carriers must be sterile).

## ASTM E1153: Standard Test Method for Efficacy of Sanitizers Recommended for Inanimate Surfaces

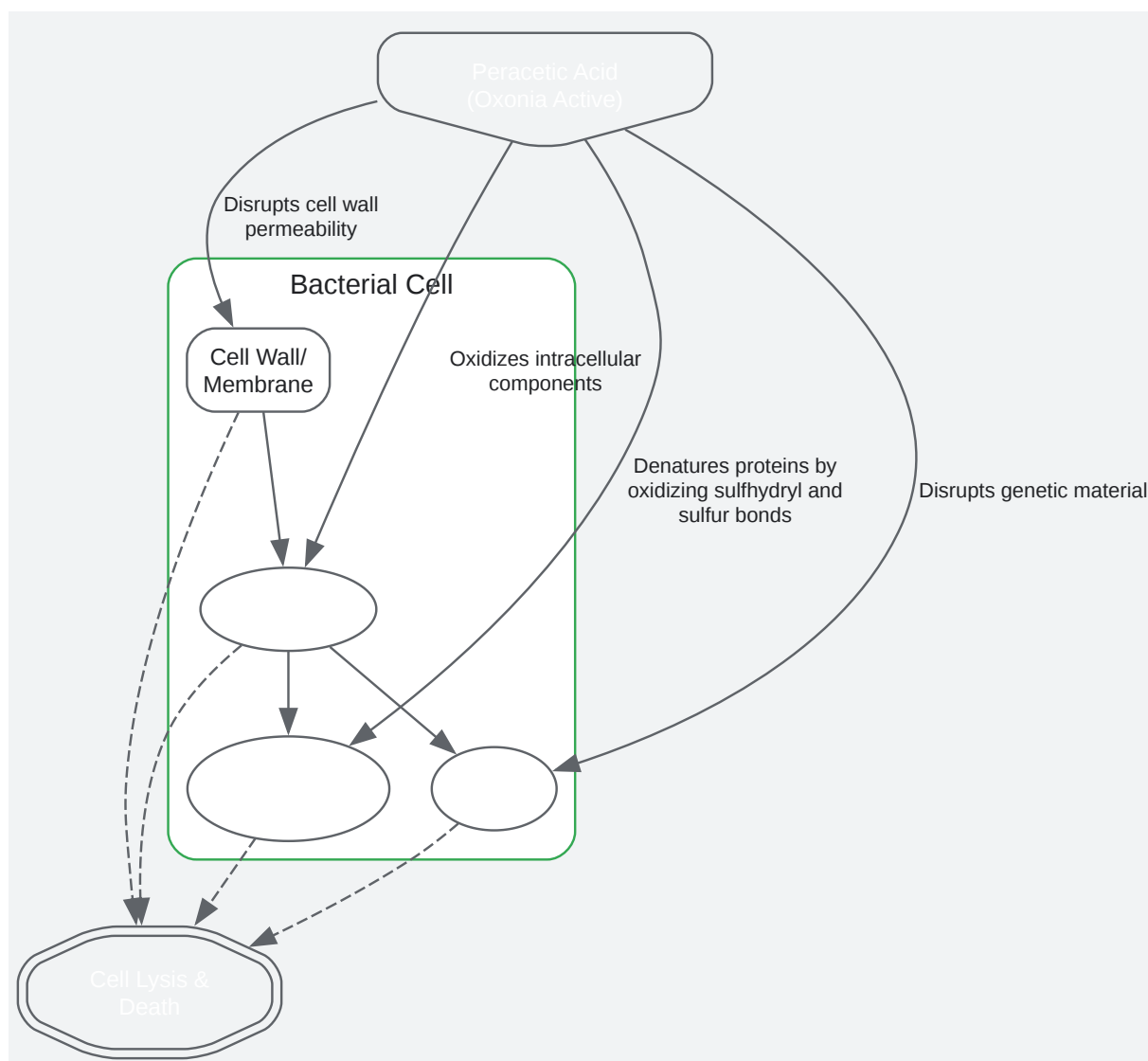
This method is used to evaluate the antimicrobial efficacy of sanitizers on pre-cleaned, hard, non-porous surfaces.

- **Test Organisms:** Typically *Staphylococcus aureus* (ATCC 6538) and *Klebsiella pneumoniae* (ATCC 4352) or *Enterobacter aerogenes* (ATCC 13048).
- **Inoculation of Carriers:** Sterile glass slide carriers are inoculated with a known concentration of the test organism and allowed to dry.
- **Sanitizer Application:** The sanitizer is applied to the inoculated carriers according to the product's label directions for a specified contact time.
- **Neutralization and Enumeration:** The carriers are then transferred to a neutralizing solution. The solution is serially diluted and plated to enumerate the surviving bacteria.
- **Calculation of Log Reduction:** The number of surviving bacteria on the treated carriers is compared to the number on untreated control carriers to calculate the percentage and log

reduction. A passing result typically requires a 99.9% (3-log) reduction in the number of microorganisms.

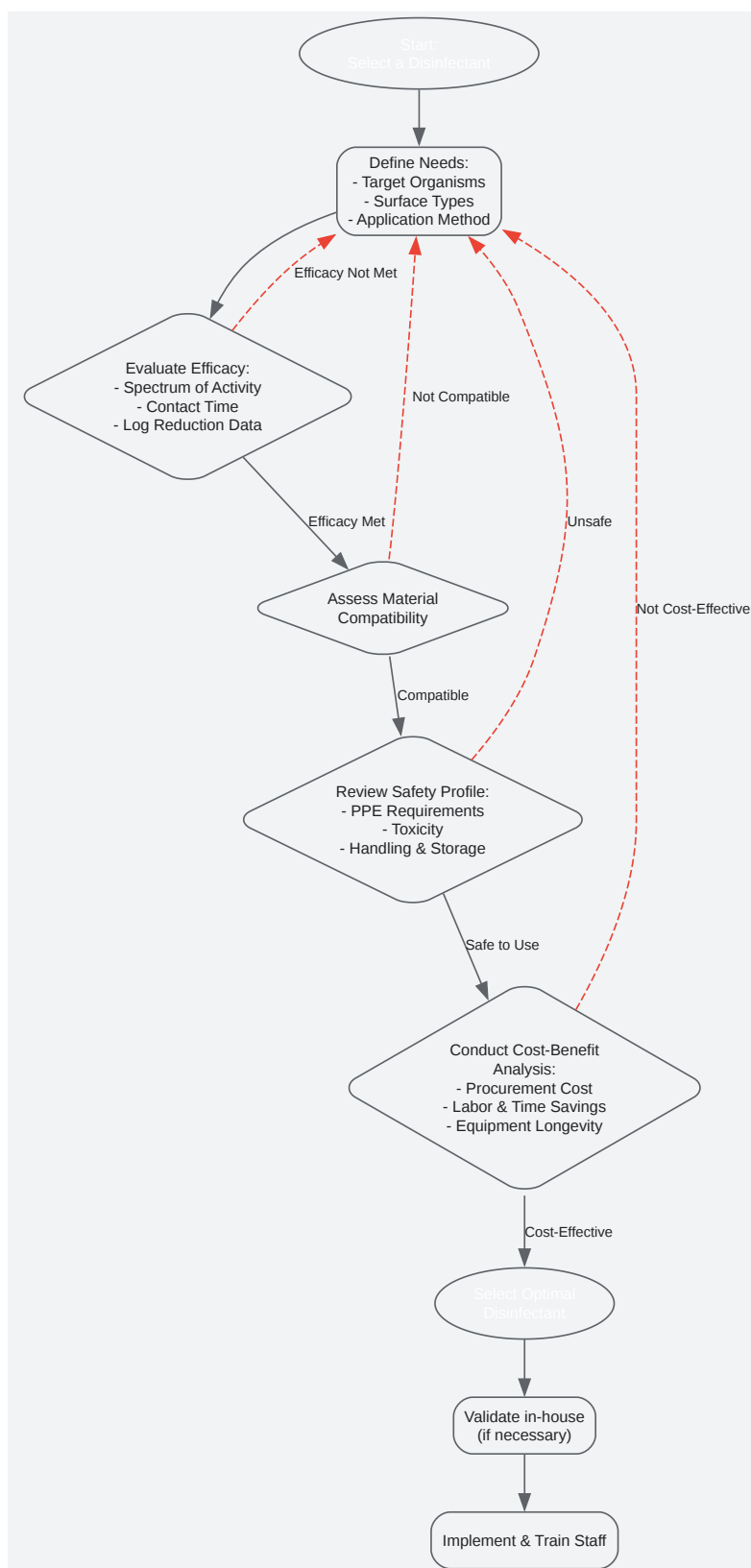
## Mandatory Visualizations

The following diagrams illustrate key concepts related to the mechanism of action of **Oxonia Active** and the logical workflow for selecting an appropriate disinfectant for a research facility.



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Caption: Mechanism of action of peracetic acid on a bacterial cell.



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Caption: Logical workflow for selecting a laboratory disinfectant.

## Conclusion

The selection of a disinfectant in a research facility is a multifaceted decision that extends beyond a simple comparison of purchase prices. **Oxonia Active**, with its rapid and broad-spectrum efficacy, favorable material compatibility, and environmentally benign profile, presents a compelling option for facilities prioritizing experimental integrity and long-term operational efficiency. While sodium hypochlorite remains a cost-effective choice for general disinfection, its corrosive nature and susceptibility to inactivation by organic matter can pose risks to sensitive equipment and may necessitate more rigorous cleaning protocols. By carefully weighing the quantitative data and considering the total cost of ownership, research facilities can make an informed choice that aligns with their specific needs and quality standards.

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